

Technical Data: Molecular Weight of 3-[4-(Trifluoromethyl)phenyl]propanal

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Compound of Interest

Compound Name: 3-[4-(Trifluoromethyl)phenyl]propanal

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This document provides a detailed calculation of the molecular weight for the compound **3-[4-(Trifluoromethyl)phenyl]propanal**, a key intermediate in various chemical syntheses.

The molecular formula for **3-[4-(Trifluoromethyl)phenyl]propanal** is $C_{10}H_9F_3O$.^{[1][2][3]} The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

Calculation of Molecular Weight

To determine the molecular weight, the number of atoms of each element is multiplied by its standard atomic weight. These values are then summed.

The standard atomic weights for the elements present in the compound are:

- Carbon (C): ~12.011 amu^{[4][5]}
- Hydrogen (H): ~1.008 amu^{[6][7][8]}
- Fluorine (F): ~18.998 amu^{[9][10][11]}
- Oxygen (O): ~15.999 amu^{[12][13][14][15]}

The calculation based on the molecular formula $C_{10}H_9F_3O$ is detailed in the table below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	10	12.011	120.110
Hydrogen	H	9	1.008	9.072
Fluorine	F	3	18.998	56.994
Oxygen	O	1	15.999	15.999
Total	202.175			

Based on this calculation, the molecular weight of **3-[4-(Trifluoromethyl)phenyl]propanal** is approximately 202.17 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Note: The request for experimental protocols and signaling pathway diagrams is not applicable to the calculation of a compound's molecular weight, which is a fundamental, theoretical value derived from its chemical formula and standard atomic weights.

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